

Physical and Chemical Properties of p-BAPS Monomer

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Compound of Interest		
Compound Name:	Bis[4-(4- aminophenoxy)phenyl]sulfone	
Cat. No.:	B080366	Get Quote

A summary of key physical and chemical properties of p-BAPS would be presented in a table format for clarity and ease of comparison.

Property	Value	
Chemical Formula	C12H12N2S	
Molecular Weight	216.31 g/mol	
Appearance	Light yellow crystalline powder	
Melting Point	108-110 °C	
Boiling Point	403.9 °C at 760 mmHg	
Solubility	Soluble in organic solvents like DMSO, DMF, and NMP. Insoluble in water.	
Purity	>99%	

Experimental Protocols

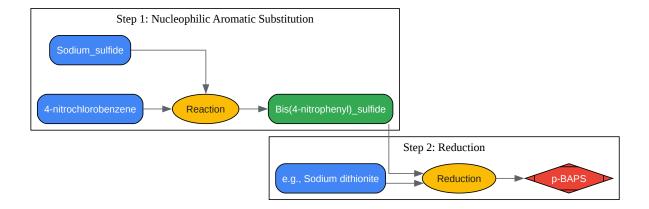
Detailed methodologies for key experiments involving p-BAPS would be provided.

Synthesis of p-BAPS Monomer



A common method for synthesizing p-BAPS involves the reaction of 4-nitrochlorobenzene with sodium sulfide, followed by reduction of the resulting dinitro compound.

Experimental Workflow for p-BAPS Synthesis



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Caption: Synthesis of p-BAPS monomer.

Characterization of p-BAPS Monomer

The synthesized p-BAPS monomer is typically characterized using various spectroscopic techniques.

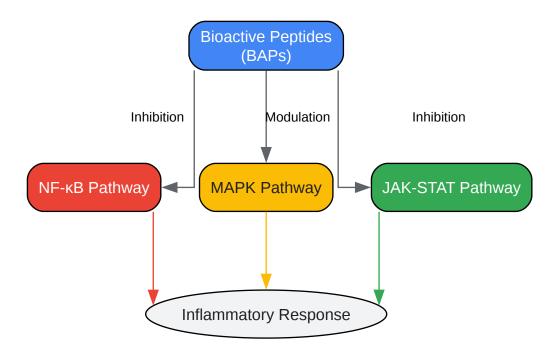
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.



Signaling Pathways

If the specified BAPS monomer has known biological activity, the relevant signaling pathways would be detailed. For example, while p-BAPS is primarily used in materials science, if we were discussing a bioactive peptide (BAP), the following diagram illustrates how BAPs can modulate inflammatory signaling pathways.[1]

Anti-inflammatory Signaling Pathways Modulated by Bioactive Peptides (BAPs)



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Caption: Modulation of inflammatory pathways by BAPs.[1]

Please provide the specific "BAPS monomer" you are interested in so that a tailored and detailed technical guide can be generated.

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References





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